

Application Notes: Spectrophotometric Determination of Metal Ions Using Eriochrome Black T

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Compound of Interest

Compound Name: Eriochrome black T, Indicator

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Introduction

Eriochrome Black T (EBT) is a versatile complexometric indicator and an azo dye that forms distinctly colored complexes with a variety of metal ions. This property makes it a valuable reagent for the quantitative determination of metal ions using spectrophotometry. The formation of a metal-EBT complex results in a shift in the maximum absorbance wavelength (λ_{max}) compared to the free dye, allowing for the selective measurement of the metal ion concentration. This method is particularly useful for the analysis of alkaline earth and transition metals and finds applications in water quality analysis, pharmaceutical formulations, and environmental monitoring.^{[1][2][3]}

The general principle involves the reaction of a metal ion (M^{n+}) with EBT at a specific pH to form a stable, colored complex (M-EBT). The absorbance of this complex is then measured at its λ_{max} . According to the Beer-Lambert law, the absorbance is directly proportional to the concentration of the metal ion in the sample.

Quantitative Data Summary

The following table summarizes the key spectrophotometric parameters for the determination of various metal ions using Eriochrome Black T.

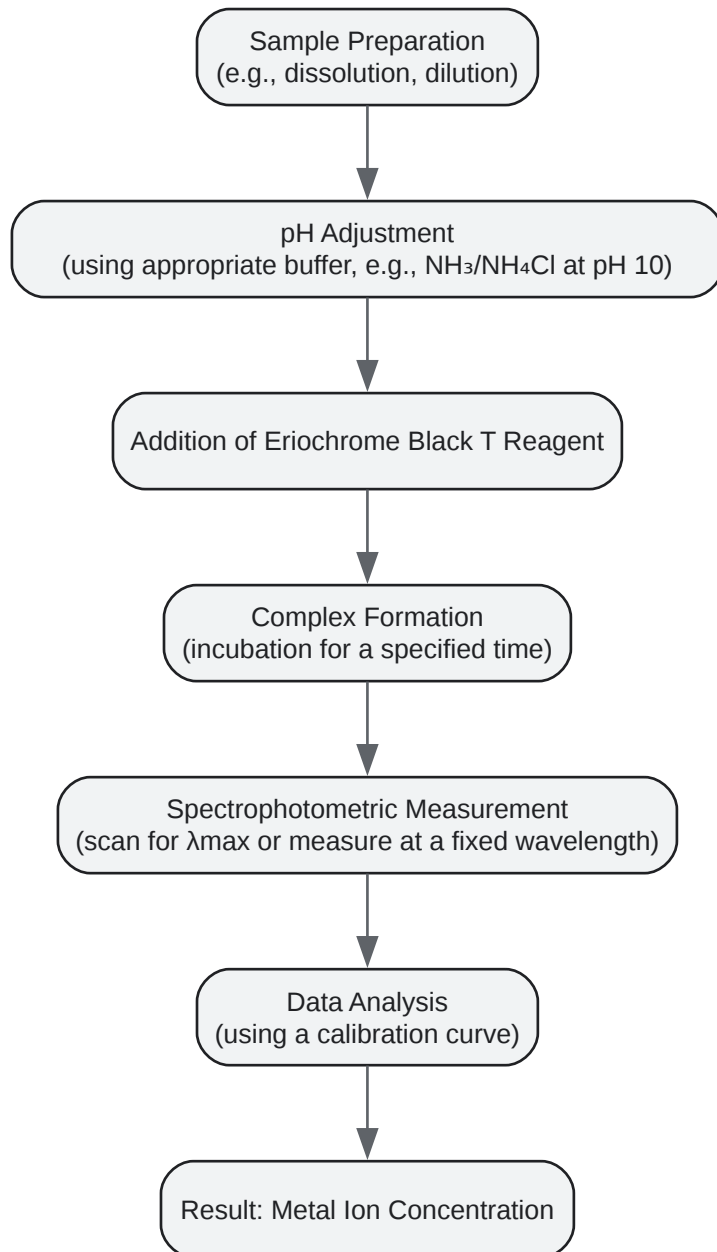
Metal Ion	Optimal pH	λ_{max} of Metal-EBT Complex (nm)
Magnesium (Mg^{2+})	10.0 - 10.5	520 - 560[4]
Calcium (Ca^{2+})	~10	Not specified in spectrophotometric context
Zinc (Zn^{2+})	~10	Not specified in spectrophotometric context
Nickel (Ni^{2+})	~10	Not specified in spectrophotometric context
Cadmium (Cd^{2+})	Not specified	Not specified in spectrophotometric context
Lead (Pb^{2+})	Not specified	Not specified in spectrophotometric context

Note: While EBT is widely used as an indicator for the complexometric titration of these metal ions, detailed spectrophotometric protocols with specific quantitative data like linear range and molar absorptivity are less commonly reported in the literature. The optimal conditions are often analogous to those used in titrimetric methods.

Experimental Workflow

The following diagram illustrates the general workflow for the spectrophotometric determination of metal ions using Eriochrome Black T.

Workflow for Spectrophotometric Metal Ion Analysis using EBT



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